

Fludazonium chloride IUPAC name and chemical synonyms

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Compound of Interest

Compound Name: *Fludazonium chloride*

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An In-depth Technical Guide to Fludazonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **fludazonium chloride**, an antifungal agent. It details its chemical identity, physicochemical properties, and mechanism of action, offering valuable information for professionals in drug development and research.

Chemical Identity and Synonyms

Fludazonium chloride is a synthetic azole derivative with potent antifungal properties. Its formal chemical name according to the International Union of Pure and Applied Chemistry (IUPAC) is 2-[3-[2-(2,4-dichlorophenyl)-2-[(2,4-dichlorophenyl)methoxy]ethyl]imidazol-1-ium-1-yl]-1-(4-fluorophenyl)ethanone chloride.

For ease of reference in research and development, **fludazonium chloride** is also known by several synonyms. These are crucial to recognize when reviewing literature and documentation.

Table 1: Chemical Synonyms and Identifiers for **Fludazonium Chloride**

Type	Identifier
Common Name	Fludazonium chloride
Research Code	R23633[1]
CAS Number	53597-28-7[1]
Systematic Name	1H-Imidazolium, 1-(2-(2,4-dichlorophenyl)-2-((2,4-dichlorophenyl)methoxy)ethyl)-3-(2-(4-fluorophenyl)-2-oxoethyl)-, chloride
Other Synonyms	1-(2,4-Dichloro-beta-((2,4-dichlorobenzyl)oxy)phenethyl)-3-(p-fluorophenacyl)imidazolium chloride, Fludazonium ion

Physicochemical Properties

A thorough understanding of the physicochemical properties of **fludazonium chloride** is fundamental for formulation development, pharmacokinetic studies, and analytical method development. The key quantitative data are summarized in the table below.

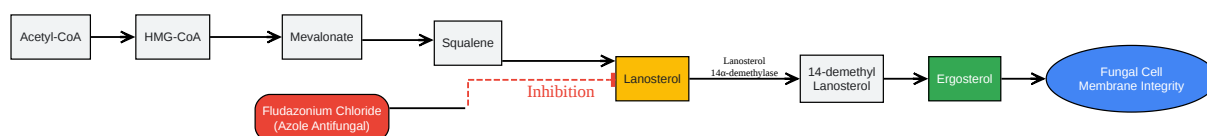
Table 2: Physicochemical Properties of **Fludazonium Chloride**

Property	Value
Molecular Formula	C ₂₆ H ₂₀ Cl ₅ FN ₂ O ₂ [1]
Molecular Weight	588.71 g/mol [1]
Solubility	Soluble in DMSO[1]
Storage Temperature	-20°C[1]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Fludazonium chloride, as an azole antifungal, exerts its therapeutic effect by disrupting the integrity of the fungal cell membrane. The primary target of azole antifungals is the enzyme lanosterol 14 α -demethylase, a key enzyme in the biosynthesis of ergosterol. Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells, and is essential for maintaining membrane fluidity, integrity, and the function of membrane-bound enzymes.

The inhibition of lanosterol 14 α -demethylase leads to a depletion of ergosterol and an accumulation of toxic sterol intermediates. This disruption of the cell membrane structure and function ultimately inhibits fungal growth and replication.



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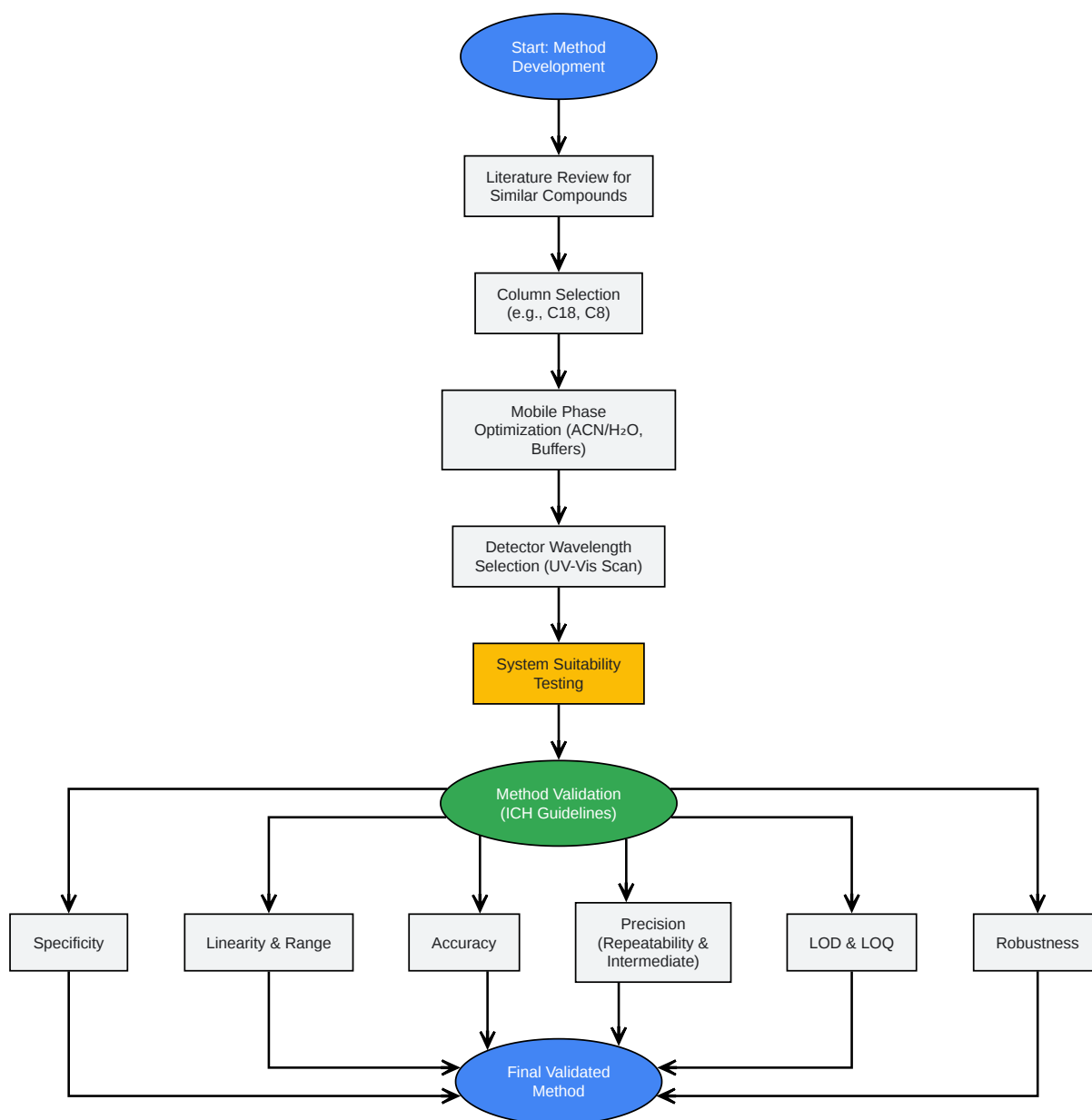
*Inhibition of Ergosterol Biosynthesis by **Fludazonium Chloride**.*

Experimental Protocols: Analytical Quantification

Accurate and precise quantification of **fludazonium chloride** is essential for quality control, formulation analysis, and pharmacokinetic studies. While a specific, validated analytical method for **fludazonium chloride** is not publicly available, a standard approach using High-Performance Liquid Chromatography (HPLC) can be readily developed and validated based on methods for structurally similar compounds, such as other azole antifungals or quaternary ammonium compounds.

A Representative HPLC Method Development and Validation Workflow:

The following outlines a typical workflow for developing and validating an HPLC method for the quantification of **fludazonium chloride** in a pharmaceutical formulation.



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Workflow for HPLC Method Development and Validation.

Key Considerations for Method Development:

- **Column Chemistry:** A reversed-phase column, such as a C18 or C8, would be a suitable starting point for retaining the relatively nonpolar **fludazonium chloride** molecule.
- **Mobile Phase:** A gradient elution with a mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate or acetate buffer) would likely be required to achieve good peak shape and resolution from any impurities or excipients. The pH of the aqueous phase should be optimized to ensure the analyte is in a single ionic form.
- **Detection:** **Fludazonium chloride** contains chromophores that should allow for detection by UV-Vis spectrophotometry. A wavelength scan of a standard solution would be performed to determine the wavelength of maximum absorbance (λ_{max}) for optimal sensitivity.
- **Validation Parameters:** The method would be validated according to the International Council for Harmonisation (ICH) guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantification (LOQ), and robustness.

This technical guide provides foundational information for researchers and professionals working with **fludazonium chloride**. Further in-house experimental work is necessary to establish and validate specific analytical protocols and to fully characterize its biological activity in various fungal species.

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References

- 1. mdpi.com [mdpi.com]
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